

An In-depth Technical Guide on Chlorodiisobutyloctadecylsilane

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Compound of Interest

Compound Name: Chlorodiisobutyloctadecylsilane

Cat. No.: B063175

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides core technical data on **chlorodiisobutyloctadecylsilane**.

Core Molecular Data

The fundamental properties of **chlorodiisobutyloctadecylsilane** are summarized below, providing a clear reference for experimental design and chemical synthesis.

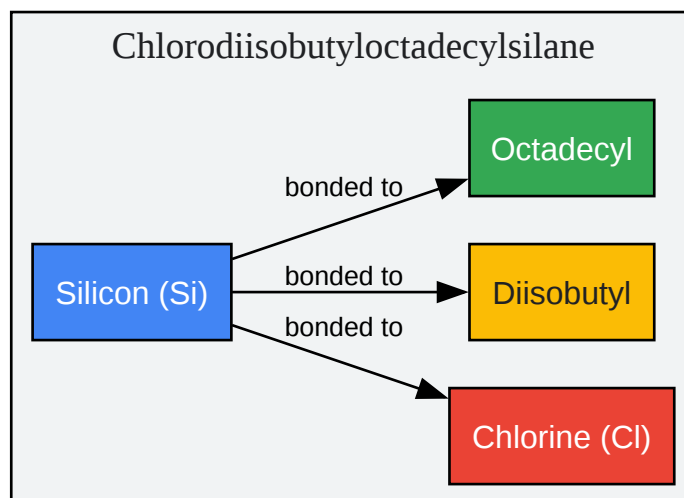
Property	Value
Molecular Formula	C ₂₆ H ₅₅ ClSi [1] [2]
Molecular Weight	431.25 g/mol [1] [2]
CAS Number	162578-86-1 [1] [2]

Experimental Protocols

Detailed experimental protocols involving **chlorodiisobutyloctadecylsilane** are highly dependent on the specific application, such as its use as a derivatization agent in chromatography or in organic synthesis. Researchers should refer to specific literature relevant to their field of inquiry for detailed methodologies.

Visualizations

To illustrate the structural components of **chlorodiisobutyloctadecylsilane**, the following diagram outlines the logical relationship between its constituent groups.



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A diagram showing the primary chemical groups bonded to the central silicon atom.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
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